

# CAS number 101-47-3 physical and chemical properties

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## Compound of Interest

Compound Name: *N*-benzyl-*N*-methyl-1-phenylpropan-2-amine

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An In-depth Technical Guide to the Physical and Chemical Properties of **N-benzyl-N-methyl-1-phenylpropan-2-amine** (CAS 101-47-3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of the compound with CAS number 101-47-3, chemically identified as **N-benzyl-N-methyl-1-phenylpropan-2-amine**. This compound is also known by its non-proprietary name, Benzphetamine. The information is presented to support research, scientific, and drug development activities.

## Chemical Identity

Identifier	Value
CAS Number	101-47-3
IUPAC Name	N-benzyl-N-methyl-1-phenylpropan-2-amine
Synonyms	dl-Benzphetamine, Benzfetamine
Molecular Formula	C <sub>17</sub> H <sub>21</sub> N <sup>[1]</sup>
Molecular Weight	239.35 g/mol <sup>[1]</sup> <sup>[2]</sup>
Chemical Structure	(Image of the chemical structure of N-benzyl-N-methyl-1-phenylpropan-2-amine)

## Physical Properties

A comprehensive set of experimentally determined physical properties for the free base form of **N-benzyl-N-methyl-1-phenylpropan-2-amine** is not readily available in the public domain. The hydrochloride salt is the more commonly documented form.

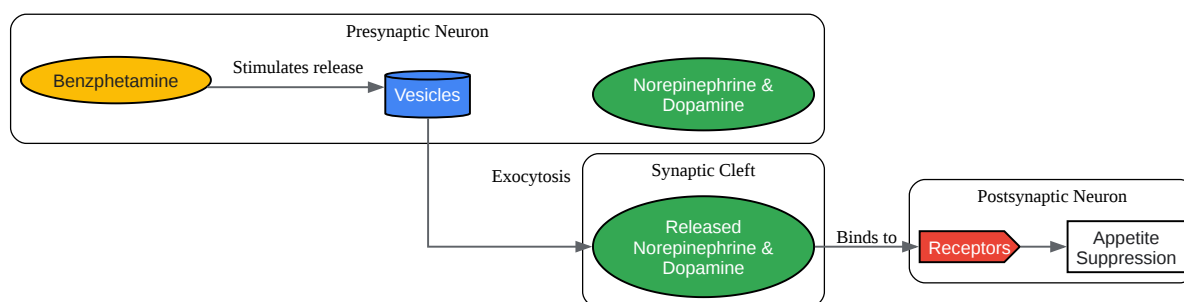
Property	Value	Notes
Boiling Point	127 °C at 0.02 mmHg	For the free base.
Melting Point	Not available	For the free base. The hydrochloride salt is reported to have a melting point of 129-130 °C or 152-153 °C. <sup>[3]</sup>
Density	Not available	For the free base.
Solubility	Insoluble in water (liquid) <sup>[3]</sup>	For the free base. The hydrochloride salt is readily soluble in water and 95% ethanol.

## Chemical and Pharmacological Properties

**N-benzyl-N-methyl-1-phenylpropan-2-amine** is a sympathomimetic amine belonging to the phenethylamine class. Its chemical properties are largely defined by the presence of a tertiary amine and two phenyl groups.

Mechanism of Action:

Benzphetamine acts as a central nervous system stimulant and an anorectic agent. Its primary mechanism of action involves stimulating the release of norepinephrine and dopamine from nerve terminals in the central nervous system. This leads to increased levels of these neurotransmitters in the synaptic cleft, which is thought to suppress appetite.



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Signaling pathway of Benzphetamine's anorectic effect.

## Experimental Protocols

The following are generalized experimental protocols for determining the key physical properties of an organic compound like **N-benzyl-N-methyl-1-phenylpropan-2-amine**.

### Determination of Boiling Point (Micro Method)

This method is suitable for small quantities of a liquid sample.

#### Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle

#### Procedure:

- A few drops of the liquid sample are placed in the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the heating oil within the Thiele tube.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Melting Point (for solids)

This protocol is applicable to the solid hydrochloride salt of the compound.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

**Procedure:**

- A small amount of the finely powdered solid sample is introduced into the open end of a capillary tube.
- The capillary tube is tapped gently to pack the solid into the sealed end, to a height of 2-3 mm.
- The filled capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a moderate rate initially.
- As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. A pure compound will have a sharp melting range of 1-2 °C.

## Determination of Density (for liquids)

**Apparatus:**

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance

- Thermometer

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on the analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed again.
- The temperature of the liquid is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Solubility

This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, diethyl ether, dilute HCl, dilute NaOH)

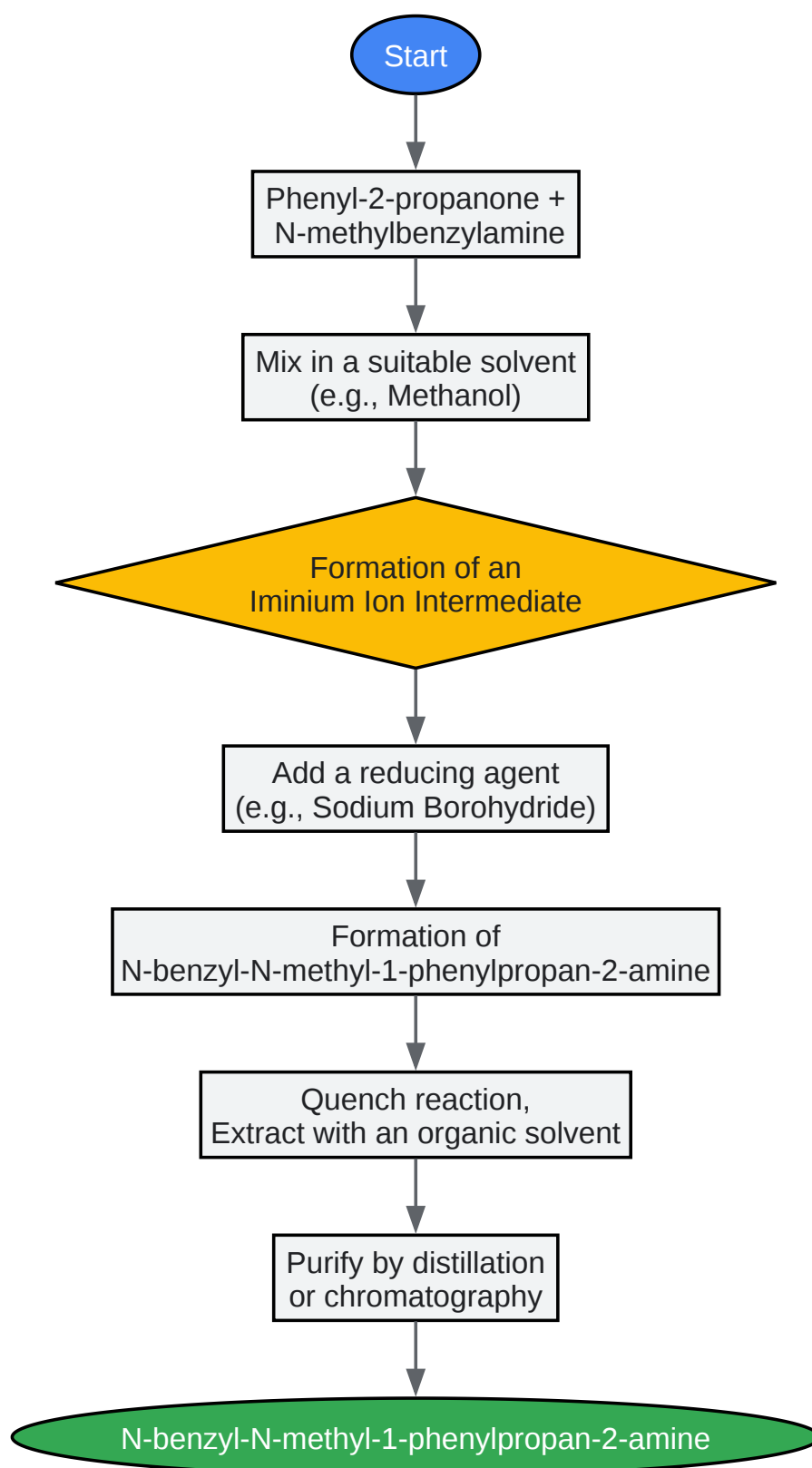
Procedure:

- Approximately 10-20 mg of the solid sample or 1-2 drops of the liquid sample is placed into a small test tube.
- About 1 mL of the chosen solvent is added to the test tube.

- The mixture is agitated vigorously (e.g., by flicking the test tube or using a vortex mixer) for about one minute.
- The mixture is observed to see if the substance has dissolved completely. If it has, the substance is considered soluble in that solvent.
- If the substance is not completely soluble, the mixture can be gently warmed to see if solubility increases with temperature.
- This procedure is repeated with different solvents to create a solubility profile.

## Synthesis Workflow

A common method for the synthesis of **N-benzyl-N-methyl-1-phenylpropan-2-amine** is through reductive amination.



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Reductive amination synthesis of Benzphetamine.



Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. The experimental protocols provided are generalized and may need to be adapted for specific laboratory conditions and safety requirements. Always consult relevant safety data sheets (SDS) and perform a thorough risk assessment before handling any chemical substances.

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## References

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